

Sodium mandelate CAS number and safety data sheet information.

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Compound of Interest

Compound Name: *Sodium mandelate*

Cat. No.: *B087138*

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Sodium Mandelate: A Comprehensive Technical Guide

CAS Number: 114-21-6

This technical guide provides an in-depth overview of **sodium mandelate**, the sodium salt of mandelic acid. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, safety data, experimental protocols, and mechanisms of action.

Chemical and Physical Properties

Sodium mandelate is a white crystalline powder. It is the sodium salt of the alpha-hydroxy acid (AHA) mandelic acid. Its hygroscopic nature and solubility in water make it suitable for various applications, including in the pharmaceutical and cosmetic industries.

Property	Value	Source(s)
CAS Number	114-21-6	Multiple sources
Molecular Formula	C ₈ H ₇ NaO ₃	Multiple sources
Molecular Weight	174.13 g/mol	Multiple sources
Appearance	White crystalline powder	[CymitQuimica]
Solubility	Soluble in water	[CymitQuimica]
Boiling Point	321.8°C at 760 mmHg	ChemNet
Flash Point	162.6°C	ChemNet

Safety Data Sheet (SDS) Information

This section summarizes the key safety information for **sodium mandelate** based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Hazard Identification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4		Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2		Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2		Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3		Warning	H335: May cause respiratory irritation

Source: PubChem

Precautionary Statements and First Aid

Type	Precautionary Statements
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/eye protection/face protection.
Response	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P330: Rinse mouth.
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

Source: PubChem

Experimental Protocols

This section details methodologies for key experiments involving **sodium mandelate**, extracted from scientific literature.

Synthesis of Sodium Mandelate from Racemic Mandelic Acid

Objective: To prepare **sodium mandelate** from racemic mandelic acid.

Methodology:

- Dissolve 2 grams (13.1 mmol) of racemic mandelic acid in 50 mL of cyclopentyl methyl ether (CPME).
- Add 500 μ L of a saturated sodium hydroxide (NaOH) solution to the dissolved mandelic acid.
- Stir the resulting suspension for 1 hour at room temperature.
- Filter the precipitated **sodium mandelate**.
- Dry the filtered product at room temperature.
- Analyze the purity of the obtained **sodium mandelate** using Nuclear Magnetic Resonance (NMR) spectroscopy.

Analysis of Sodium Mandelate by Ion-Exchange Chromatography

Objective: To determine the purity of prepared **sodium mandelate** salts.

Methodology:

- Sample Preparation: Accurately weigh approximately 1 gram of the **sodium mandelate** salt, dissolve it in water, and dilute to 500 mL in a volumetric flask.
- Cation-Exchange:
 - Pass a 25 mL aliquot of the sample solution through a cation-exchange resin in the hydrogen form.
 - Titrate the effluent with a standardized solution of sodium hydroxide.
- Anion-Exchange:

- Pass a 25 mL aliquot of the sample solution through an anion-exchange resin in the hydroxide form.
- Titrate the effluent with a standardized solution of hydrochloric acid.
- Calculation: The purity of the **sodium mandelate** salt is calculated based on the stoichiometry of the titration reactions.

Synthesis of Mandelic Acid via Hydrolysis of 2,2-dichloroacetophenone

Objective: To synthesize mandelic acid, which can then be converted to **sodium mandelate**.

Methodology:

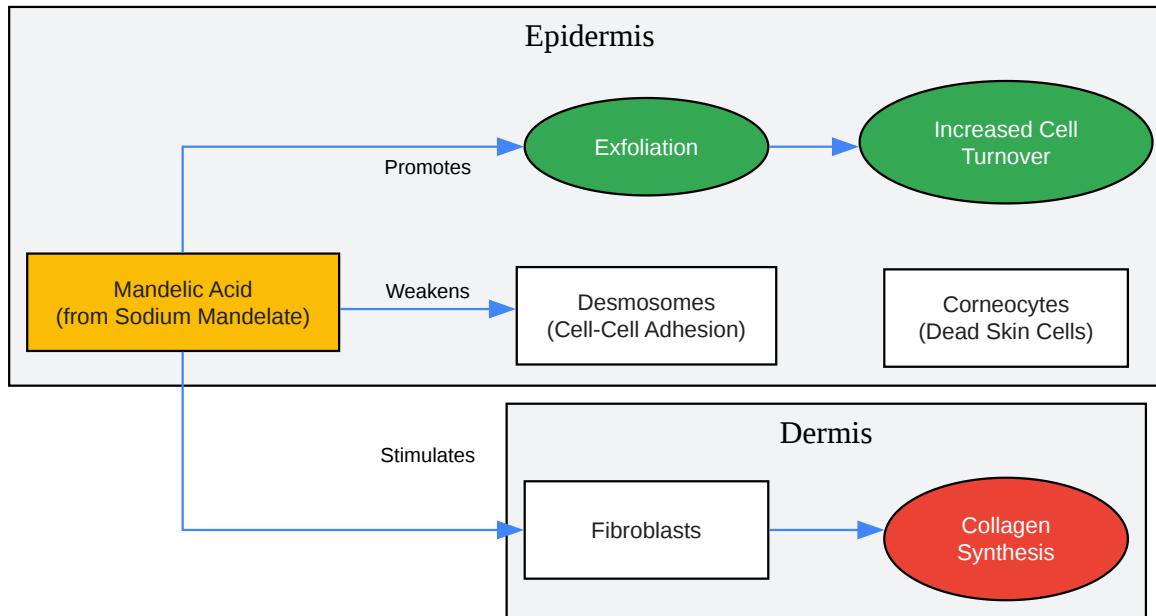
- Oxidation-Chlorination: React styrene with trichloroisocyanuric acid in a suitable solvent to produce 2,2-dichloroacetophenone.
- Hydrolysis:
 - Hydrolyze the 2,2-dichloroacetophenone under alkaline conditions (e.g., in a sodium hydroxide solution) to obtain **sodium mandelate**.
 - Adjust the pH of the solution to 1-2 with hydrochloric acid to precipitate mandelic acid.
 - Recrystallize the mandelic acid to purify it.

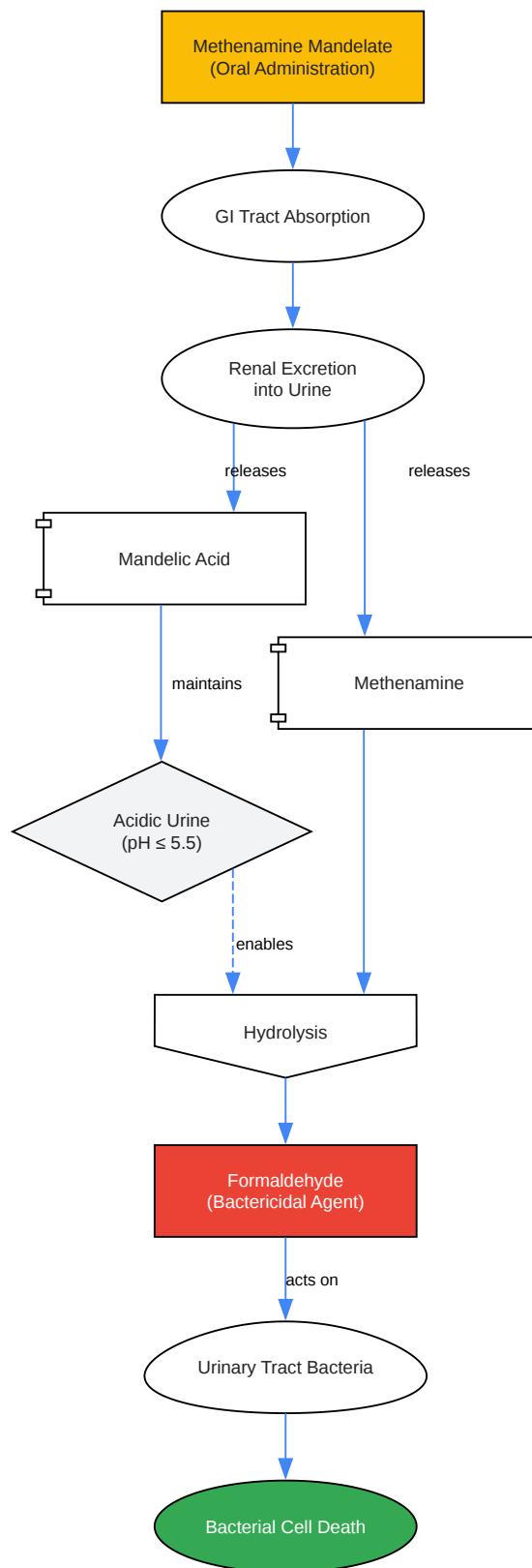
Mechanisms of Action and Signaling Pathways

While **sodium mandelate** does not have a classical signaling pathway, its biological effects are mediated through distinct mechanisms in different applications.

Dermatological Application: Skin Renewal

As an alpha-hydroxy acid, mandelic acid (the active component of **sodium mandelate** in acidic formulations) promotes skin exfoliation and rejuvenation.



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